

2-(4-Chlorobenzoyl)pyridine safety, handling, and GHS information

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Compound of Interest

Compound Name: 2-(4-Chlorobenzoyl)pyridine

Cat. No.: B1293609

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An In-depth Technical Guide to the Safety, Handling, and GHS Information for 2-(4-Chlorobenzoyl)pyridine

This document provides a comprehensive overview of the safety, handling, and Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information for **2-(4-Chlorobenzoyl)pyridine**. It is intended for researchers, scientists, and professionals in drug development who may handle this compound. The information compiled is based on publicly available safety data sheets and chemical databases.

GHS Hazard Identification

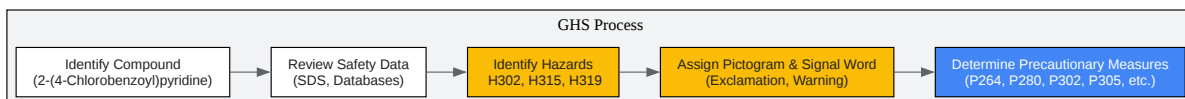
2-(4-Chlorobenzoyl)pyridine is classified as hazardous under the GHS. The primary hazards are related to irritation and potential acute toxicity if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: GHS Classification | Category | Information | | :--- | :--- | | Pictogram |

 alt text

[\[2\]](#)[\[4\]](#) | | Signal Word | Warning[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) | | Hazard Statements | H315: Causes skin irritation.
[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)H302: Harmful if swallowed.[\[1\]](#) | |
Precautionary Statements | Prevention:P264: Wash skin thoroughly after handling.[\[1\]](#)[\[4\]](#)P270:
Do not eat, drink or smoke when using this product.[\[1\]](#)P280: Wear protective gloves/eye
protection/face protection.[\[1\]](#)[\[2\]](#)[\[4\]](#)Response:P301+P317: IF SWALLOWED: Get medical help.
[\[1\]](#)P302+P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)[\[2\]](#)P305+P351+P338: IF IN EYES:
Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to

do. Continue rinsing.[1][2][4]P332+P313: If skin irritation occurs: Get medical advice/attention.
[2]P337+P313: If eye irritation persists: Get medical advice/attention.[2][4]P362+P364: Take off contaminated clothing and wash it before reuse.[1][2]Disposal:P501: Dispose of contents/container in accordance with local regulations.[3] |



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Caption: GHS Hazard Identification Workflow.

Physical and Chemical Properties

Key physical and chemical properties are summarized below. This data is essential for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C₁₂H₈ClNO	[1] [2]
Molecular Weight	217.65 g/mol	[1] [2]
Appearance	White to light yellow powder/crystal	[2]
Physical State	Solid (at 20°C)	[2]
Melting Point	62.0 to 66.0 °C	[2]
Boiling Point	160 °C @ 0.6 mmHg	[2]
Solubility	Soluble in Methanol	[2]

| CAS Number | 6318-51-0 | [\[1\]](#)[\[2\]](#) |

Toxicological Information

Detailed toxicological studies on **2-(4-Chlorobenzoyl)pyridine** are limited. The GHS classification is based on available data and structural analogies.

Table 3: Summary of Toxicological Hazards

Hazard Class	Category	Notes
Acute Toxicity (Oral)	Category 4 (33.3% of notifications)	Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][2]

| Serious Eye Damage/Irritation | Category 2 | Causes serious eye irritation.[1][2] |

No specific LD50 (median lethal dose) or LC50 (median lethal concentration) values were found in the reviewed literature.

Safe Handling and Storage

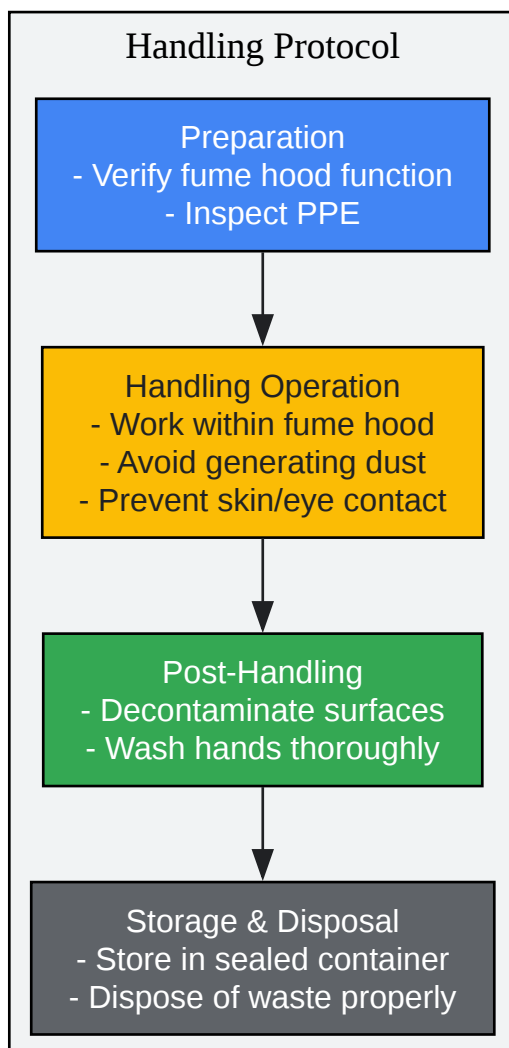
Proper handling and storage procedures are critical to minimize exposure and risk.

Handling:

- Work in a well-ventilated area. The use of a local exhaust ventilation system or a chemical fume hood is strongly recommended.[5][6]
- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[5][7]
- Wear appropriate personal protective equipment (PPE) as detailed in Section 5.[3][5]
- Avoid the formation of dust and aerosols.[5][6]
- Wash hands and any exposed skin thoroughly with soap and water after handling.[5][6]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[8]

Storage:

- Store in a tightly closed, properly labeled container.[3][5]
- Keep in a cool, dry, and dark place.[2][5] A storage temperature of $<15^{\circ}\text{C}$ is recommended.
[2]
- Store away from incompatible materials, such as strong oxidizing agents.[6]



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Caption: Workflow for Safe Handling of **2-(4-Chlorobenzoyl)pyridine**.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Table 4: Recommended Personal Protective Equipment (PPE)

PPE Category	Item and Specifications
Engineering Controls	<p>Use in a well-ventilated area, preferably within a certified chemical fume hood.[5] [6] Safety shower and eye wash station should be available.[5]</p>
Eye/Face Protection	<p>Wear tightly fitting safety goggles or safety glasses with side-shields.[3][5] A face shield may be necessary for tasks with a high splash risk.[5][9]</p>
Hand Protection	<p>Wear chemical-resistant gloves, such as nitrile gloves.[5][9] Inspect gloves before use and change them frequently or immediately upon contamination.[8][9]</p>
Skin and Body Protection	<p>Wear a laboratory coat and protective clothing to prevent skin exposure.[3][5] Closed-toe shoes are mandatory.[9]</p>

| Respiratory Protection | If dust is generated and ventilation is inadequate, use a NIOSH-approved dust respirator or an air-purifying respirator with appropriate cartridges.[5][6] |

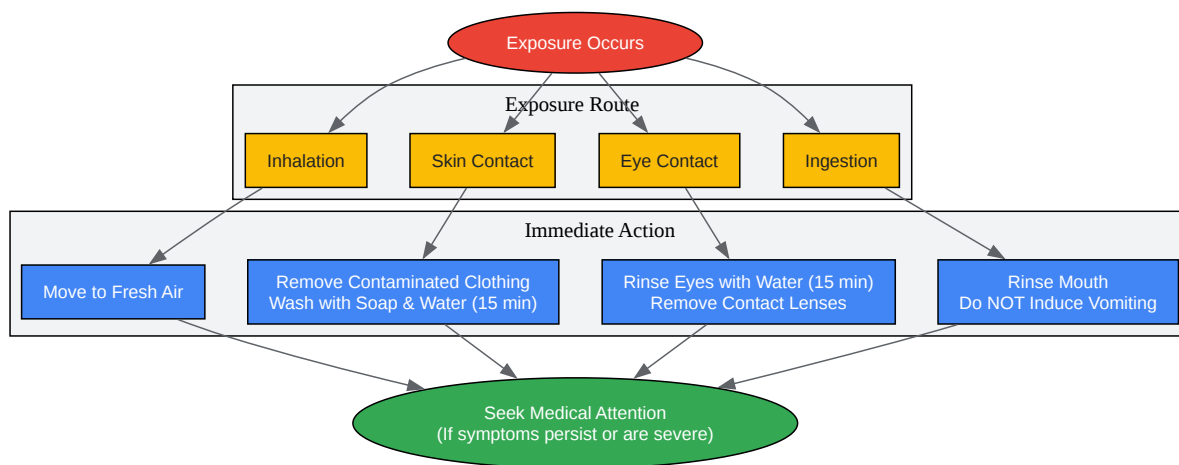
First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Seek medical attention if symptoms persist or are severe.

Table 5: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. [3] [10] If symptoms occur, get medical attention. [10]
Skin Contact	Immediately take off all contaminated clothing. [3] Wash the affected area with plenty of soap and water for at least 15 minutes. [10] [11] If skin irritation occurs or persists, get medical advice/attention. [2] [3]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open. [3] [10] Remove contact lenses, if present and easy to do, and continue rinsing. [2] [3] If eye irritation persists, get medical advice/attention. [2]

| Ingestion | Rinse mouth thoroughly with water.[\[3\]](#)[\[10\]](#) Do NOT induce vomiting.[\[3\]](#)[\[12\]](#) Get medical advice/attention if you feel unwell.[\[5\]](#)[\[10\]](#) |



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Caption: First Aid Decision Tree for Exposure Incidents.

Fire Fighting Measures

Table 6: Fire Fighting Information

Category	Details
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam. [3] [5] [12]
Specific Hazards from Combustion	Thermal decomposition can release irritating and toxic gases and vapors, including carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen chloride (HCl) gas. [5] [10]

| Protective Equipment for Firefighters | Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or

other positive pressure mode.[3][10][12] |

Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Personal Precautions: Evacuate non-essential personnel from the area.[13] Wear the appropriate level of PPE as described in Section 5 to prevent contact with the skin and eyes and inhalation of dust.[5]
- Environmental Precautions: Prevent the spilled material from entering drains, sewers, or waterways.[5]
- Methods for Cleaning Up: For small spills, carefully sweep up the solid material, taking care not to create dust.[5] Dampening the material with a suitable solvent like ethanol may be an option to reduce dust generation.[14] Place the collected material into a sealed, labeled container for hazardous waste disposal.[5][13] Following collection, decontaminate the spill area with a suitable solvent followed by soap and water.[14]

Experimental Protocols

Detailed experimental protocols for the determination of toxicological properties (e.g., OECD test guidelines for acute oral toxicity or skin irritation) for **2-(4-Chlorobenzoyl)pyridine** were not available in the public domain resources accessed for this guide. Toxicological classifications are typically derived from data submitted by manufacturers and importers to regulatory agencies. Researchers should consult specialized toxicology databases or commission studies if detailed experimental data is required for their specific application.

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